

# 4-Methylbenzyl alcohol molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Methylbenzyl alcohol

Cat. No.: B145908

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## An In-depth Technical Guide on 4-Methylbenzyl Alcohol

This guide provides an overview of the fundamental physicochemical properties of **4-Methylbenzyl alcohol**, a compound relevant to researchers, scientists, and professionals in drug development.

## Physicochemical Data

**4-Methylbenzyl alcohol**, also known as (4-methylphenyl)methanol or p-tolylcarbinol, is an organic compound with the chemical formula C<sub>8</sub>H<sub>10</sub>O. Its molecular structure consists of a benzyl alcohol core with a methyl group substituted at the para position of the benzene ring.

## Quantitative Molecular Data

The molecular weight and formula are critical parameters for any chemical compound, forming the basis for stoichiometric calculations, analytical characterization, and spectroscopic analysis. A summary of these key quantitative identifiers for **4-Methylbenzyl alcohol** is presented below.

Parameter	Value	Reference
Chemical Formula	C8H10O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Average Molecular Weight	122.167 g/mol	<a href="#">[1]</a>
Monoisotopic Molecular Weight	122.073164942 g/mol	
Molecular Weight (Alternate)	122.16 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>

## Logical Relationship of Molecular Properties

The relationship between the common name, chemical formula, and molecular weight of **4-Methylbenzyl alcohol** is a fundamental concept in chemistry. The name provides a descriptive identifier, the formula gives the elemental composition, and the molecular weight offers a quantitative measure of its mass.

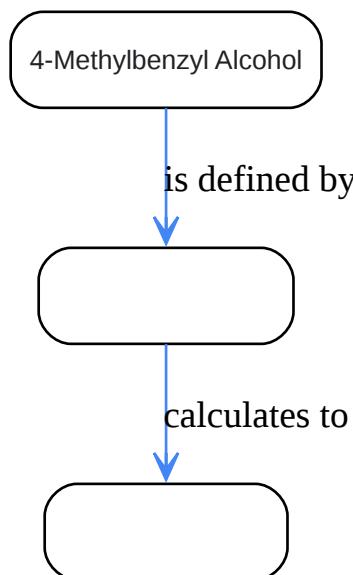


Figure 1: Conceptual Flow from Name to Molecular Weight

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Figure 1: Conceptual flow from name to molecular weight.

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## References

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)